

5-Hydroxy-2-hexanone molecular weight and formula

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Compound of Interest

Compound Name: 5-Hydroxy-2-hexanone

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An In-Depth Technical Guide to 5-Hydroxy-2-hexanone

This guide provides comprehensive information on the chemical and physical properties of **5-Hydroxy-2-hexanone**, tailored for researchers, scientists, and professionals in drug development.

Core Molecular Data

5-Hydroxy-2-hexanone is a bifunctional organic compound containing both a hydroxyl and a ketone group.^[1] Its fundamental properties are crucial for its application in various chemical syntheses.

The molecular formula of **5-Hydroxy-2-hexanone** is C₆H₁₂O₂.^{[1][2][3][4]} It has a molecular weight of 116.16 g/mol.^{[1][2][3][4][5]}

Property	Value	Source
Molecular Formula	C6H12O2	[1][2][3][4]
Molecular Weight	116.16 g/mol	[1][2][3][4][5]
IUPAC Name	5-hydroxyhexan-2-one	[2]
CAS Number	56745-61-0	[2][3]
InChI Key	ZSLLTJVENIDW-UHFFFAOYSA-N	[2]
Canonical SMILES	CC(CCC(=O)C)O	[2][3]

Structural Representation

The molecular structure of **5-Hydroxy-2-hexanone** is key to understanding its reactivity and interactions. The following diagram illustrates the connectivity of atoms in the molecule.

Caption: Molecular structure of **5-Hydroxy-2-hexanone**.

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- 5. (5R)-5-hydroxyhexan-2-one | C6H12O2 | CID 16218550 - PubChem [pubchem.ncbi.nlm.nih.gov]
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